

# Heptanal safety, handling, and storage recommendations

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## Compound of Interest

Compound Name: Heptanal

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An In-depth Technical Guide to **Heptanal**: Safety, Handling, and Storage

## Introduction

**Heptanal** (C<sub>7</sub>H<sub>14</sub>O), also known as Heptaldehyde or Aldehyde C-7, is a saturated alkyl aldehyde.[1][2] It is a colorless to light yellow, oily liquid characterized by a strong, penetrating fruity or citrus-like odor.[1][3][4] Naturally occurring in the essential oils of plants like ylang-ylang, clary sage, and lemon, **Heptanal** is primarily used as a synthesis intermediate in the flavors and fragrances industry, notably for producing jasmine-type scents like alpha-pentylcinnamaldehyde.[2][4][5] It also finds application in the manufacturing of lubricants.[2][4]

Given its chemical properties and reactivity, a thorough understanding of its hazards and the implementation of rigorous safety protocols are paramount for professionals in research, development, and manufacturing. This guide provides comprehensive data and procedural recommendations for the safe handling, storage, and disposal of **Heptanal**.

## Hazard Identification and Classification

**Heptanal** is classified as a hazardous chemical under the Globally Harmonized System (GHS). It is a flammable liquid and vapor and can cause significant irritation to the skin, eyes, and respiratory system.[1][6] It is also recognized as being harmful to aquatic life with long-lasting effects.[7][8]

Table 1: GHS Hazard Classification for **Heptanal**

Hazard Class	Category	Hazard Statement
Flammable Liquids	Category 3	H226: Flammable liquid and vapor.[1][7][8]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation.[1][7][8]
Serious Eye Damage/Irritation	Category 1	H318: Causes serious eye damage.[1]
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation.[1]
Hazardous to the Aquatic Environment (Acute)	Category 2	H401: Toxic to aquatic life.[8]
Hazardous to the Aquatic Environment (Chronic)	Category 3	H412: Harmful to aquatic life with long lasting effects.[7]

The corresponding GHS pictograms are the flame symbol, the corrosion/irritation symbol, and the exclamation mark. The signal word is "Warning".[7]

## Physical and Chemical Properties

Understanding the physical and chemical properties of **Heptanal** is critical for assessing risks during handling and storage.

Table 2: Physical and Chemical Data for **Heptanal**

Property	Value	Source(s)
Molecular Formula	C <sub>7</sub> H <sub>14</sub> O	[1][8]
Molecular Weight	114.19 g/mol	[1][8]
Appearance	Colorless to light yellow liquid	[1]
Odor	Fat, citrus, rancid odor	[1]
Melting Point	-43°C (-45.4°F)	[1][2]
Boiling Point	152-154°C (306-309°F)	[1][2]
Flash Point	35°C (95°F)	[1]
Autoignition Temperature	205°C (401°F)	[2][5]
Lower Explosion Limit	1.1% (V)	[1][2]
Upper Explosion Limit	5.2% (V)	[1][2]
Density	0.817 g/mL at 25°C	[1][9]
Vapor Pressure	3.854 mmHg @ 25°C	[10]
Water Solubility	Slightly soluble (1.25 - 2.5 g/L)	[1][5][9]
Solubility in other solvents	Soluble in alcohol	[1]
Octanol-Water Partition Coefficient (Log Kow)	2.8	[5][6]

## Toxicological and Ecotoxicological Data

**Heptanal** poses moderate acute toxicity and is a notable irritant. Its environmental impact is primarily related to its toxicity to aquatic organisms.

Table 3: Toxicological Data for **Heptanal**

Test	Species	Route	Value	Source(s)
LD <sub>50</sub> (Acute Oral)	Rat	Oral	3200 mg/kg	[1]
LD <sub>50</sub> (Acute Dermal)	Rabbit	Dermal	> 5000 mg/kg	[1][11]
Skin Irritation	Rabbit	Dermal	Causes skin irritation	[1][11]
Eye Irritation	Rabbit	Ocular	Causes serious eye damage / Mild eye irritation	[1][11]

Table 4: Ecotoxicological Data for **Heptanal**

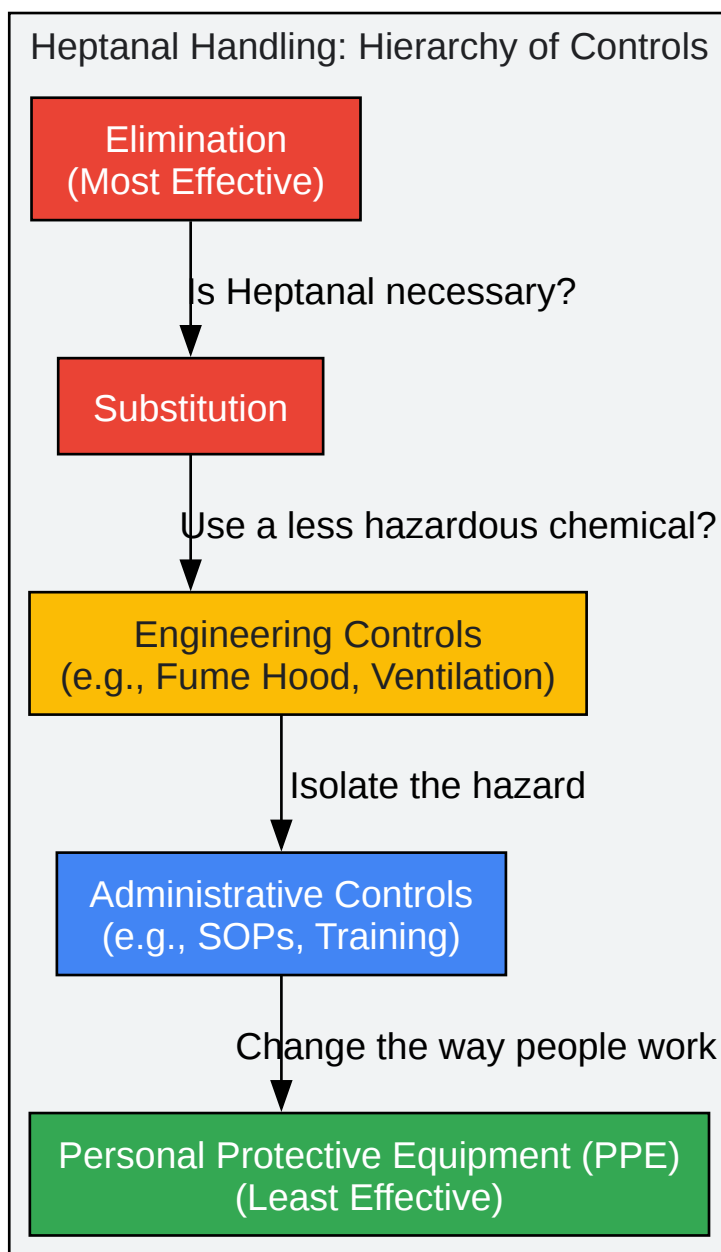
Test	Species	Duration	Value	Source(s)
LC <sub>50</sub>	Pimephales promelas (Fathead minnow)	96 hr	37.9 mg/L (for metabolic precursor 1-heptanol)	[3]
Biodegradation	Sewage, aerobic	28 days	63 - 74% (Readily biodegradable)	[5][6]

## Safe Handling and Personal Protective Equipment (PPE)

Safe handling of **Heptanal** requires a combination of engineering controls, administrative procedures, and appropriate personal protective equipment to minimize exposure.

## Hierarchy of Controls

The most effective way to manage the risks associated with **Heptanal** is to follow the hierarchy of controls, which prioritizes risk management strategies from most to least effective.



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Caption: Logical flow for implementing **Heptanal** safety measures.

## Engineering Controls

- Ventilation: Work with **Heptanal** should be conducted in a well-ventilated area.[11] Use of a chemical fume hood is strongly recommended to control vapor exposure.[1] Explosion-proof electrical and ventilating equipment must be used.[1][7]

- Static Control: **Heptanal** vapors can form explosive mixtures with air. Ground and bond containers and receiving equipment during transfers to prevent static discharge.[\[1\]](#)[\[7\]](#) Use only non-sparking tools.[\[1\]](#)[\[7\]](#)
- Safety Equipment: Ensure that eyewash stations and safety showers are readily accessible and close to the workstation location.[\[5\]](#)

## Personal Protective Equipment (PPE)

- Eye and Face Protection: Wear appropriate protective eyeglasses or chemical safety goggles. A face shield may be necessary if there is a risk of splashing.[\[6\]](#)
- Skin Protection:
  - Gloves: Wear chemically resistant gloves (e.g., butyl rubber).[\[12\]](#) Gloves must be inspected before use and disposed of properly after.[\[11\]](#)[\[12\]](#)
  - Clothing: Wear protective clothing to prevent skin exposure.[\[1\]](#) A complete suit of flame-retardant, antistatic material is recommended for larger quantities.[\[12\]](#)
- Respiratory Protection: If ventilation is inadequate or if risk assessment indicates a need, use a NIOSH-approved respirator with appropriate cartridges for organic vapors.[\[6\]](#)[\[12\]](#)

## Storage Recommendations

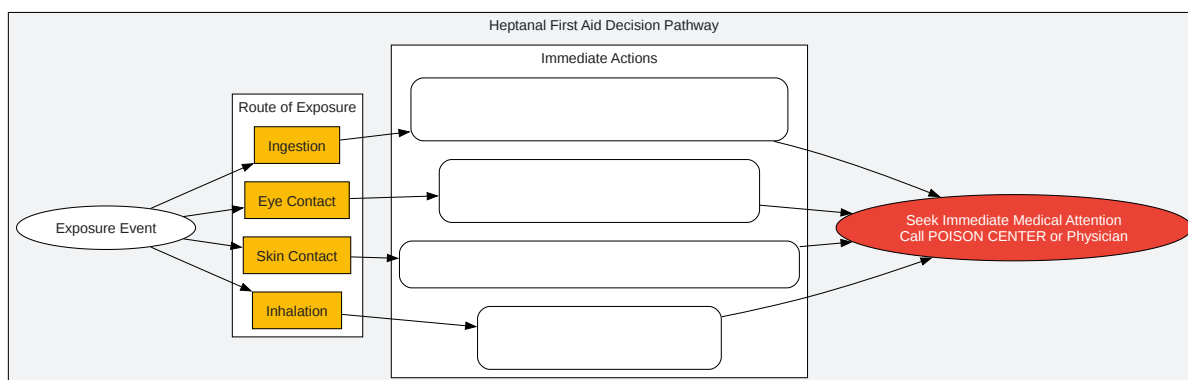
Proper storage is crucial to maintain the stability of **Heptanal** and prevent hazardous situations.

- Conditions: Store in a cool, dry, well-ventilated place away from heat, sparks, open flames, and other ignition sources.[\[1\]](#)[\[7\]](#) Keep containers tightly closed to prevent leakage and exposure to air, as it can undergo autoxidation.[\[1\]](#) Storage under an inert gas like nitrogen is recommended.[\[8\]](#)
- Incompatible Materials: **Heptanal** is incompatible with strong oxidizing agents, strong bases, strong reducing agents, and acids.[\[1\]](#)[\[6\]](#) Store it separately from these materials.
- Storage Area: Store in a designated flammables area. Containers that have been opened must be carefully resealed and kept upright.[\[11\]](#)

# Emergency Procedures

## First Aid Measures

Immediate and appropriate first aid is critical in the event of exposure. Always consult a physician and show them the Safety Data Sheet (SDS).<sup>[13]</sup><sup>[12]</sup>



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Caption: Flowchart for first aid response to **Heptanal** exposure.

- Inhalation: Remove the victim to fresh air and keep them at rest in a position comfortable for breathing.<sup>[1]</sup> If symptoms persist or breathing is difficult, seek immediate medical attention.

- Skin Contact: Immediately take off all contaminated clothing.[7] Wash the affected area with plenty of soap and water for at least 15 minutes. If skin irritation occurs, get medical advice.[1][7]
- Eye Contact: Rinse cautiously and thoroughly with plenty of water for at least 15 minutes, also under the eyelids.[1] Remove contact lenses if present and easy to do.[1] Seek immediate medical attention.[1][13]
- Ingestion: Do NOT induce vomiting.[11] Clean the mouth with water and drink plenty of water afterwards. Never give anything by mouth to an unconscious person.[12] Call a POISON CENTER or physician immediately.[1]

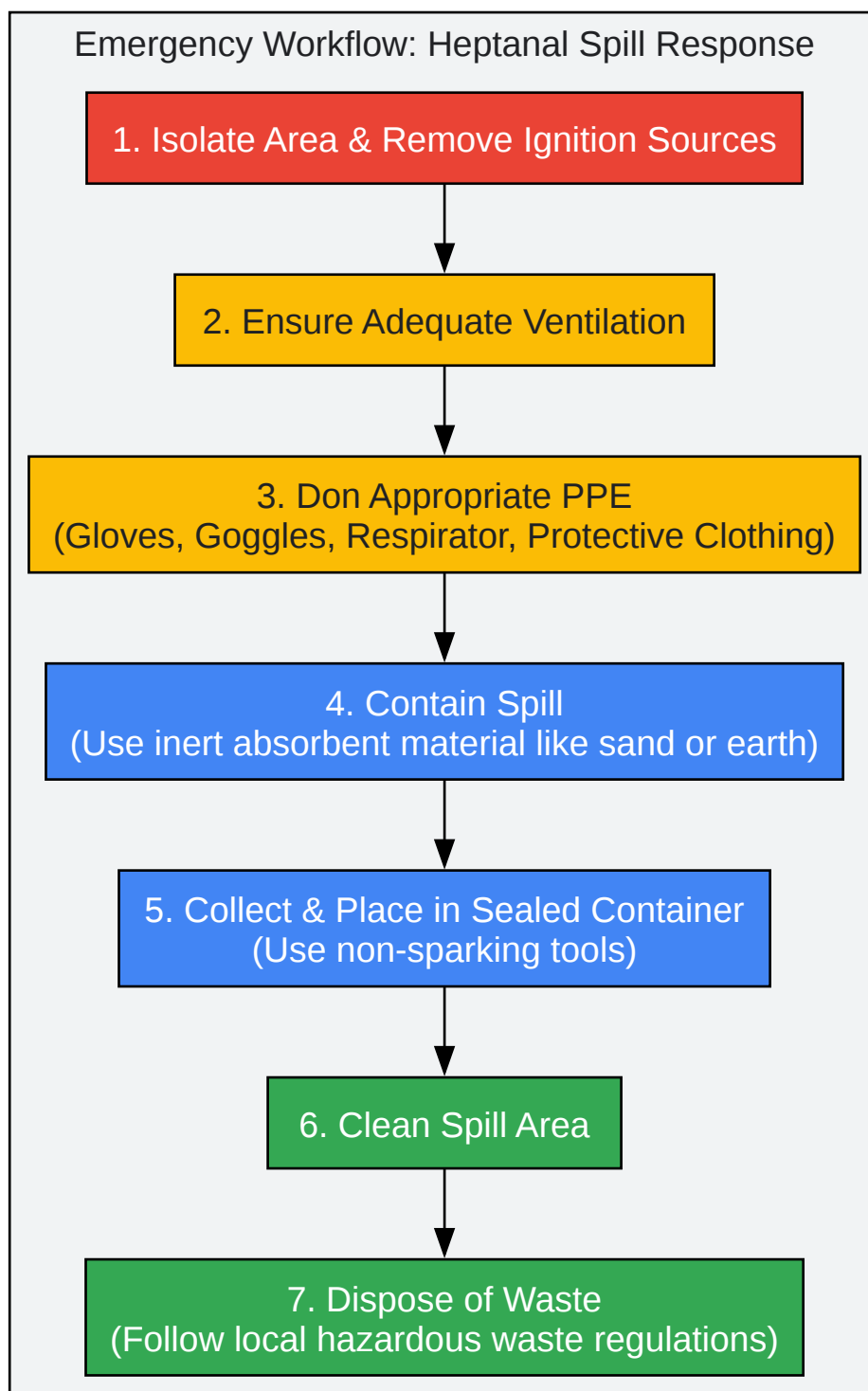
## Fire-Fighting Measures

- Suitable Extinguishing Media: Use alcohol-resistant foam, dry chemical, carbon dioxide (CO<sub>2</sub>), or water spray.[6][11] Water mist may be used to cool closed containers.
- Unsuitable Extinguishing Media: Do not use a solid water stream as it may scatter and spread the fire.[6]
- Specific Hazards: **Heptanal** is a flammable liquid.[1] Vapors are heavier than air, may travel to a source of ignition and flash back, and can form explosive mixtures with air.[7] Containers may explode when heated. Hazardous combustion products include carbon monoxide and carbon dioxide.
- Protective Equipment: Firefighters should wear a self-contained breathing apparatus (SCBA) and full protective gear.[6]

## Accidental Release Measures (Spill Response)

In case of a spill, a systematic approach is necessary to ensure safety and minimize environmental contamination.





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Caption: Step-by-step workflow for managing a **Heptanal** spill.

- Personal Precautions: Evacuate personnel to safe areas.[7] Ensure adequate ventilation and remove all sources of ignition.[1][11] Avoid breathing vapors.[11]
- Environmental Precautions: Prevent further leakage or spillage if safe to do so.[11] Do not let the product enter drains, surface water, or the sanitary sewer system.[8]
- Containment and Cleanup: Contain the spill with sand or other inert absorbent material.[1] Collect the material using spark-proof tools and place it in a suitable, sealed container for disposal.

## Experimental Protocols Overview

The toxicological and ecotoxicological data presented in this guide are derived from standardized testing protocols, often established by organizations like the Organisation for Economic Co-operation and Development (OECD). While the full, detailed methodologies are extensive and must be obtained from the respective standards bodies, this section provides an overview of the key experimental principles.

- Acute Oral Toxicity (LD<sub>50</sub>):
  - Purpose: To determine the median lethal dose (LD<sub>50</sub>) of a substance when administered orally. The result, LD<sub>50</sub> = 3200 mg/kg for rats, indicates the dose expected to cause mortality in 50% of the test animal population.[1]
  - Methodology Overview (based on OECD Guideline 401/420/423): A group of laboratory animals (e.g., rats) is administered a single dose of **Heptanal** via gavage. The animals are observed for a set period (typically 14 days) for signs of toxicity and mortality. The LD<sub>50</sub> value is then calculated statistically from the observed mortality rates at different dose levels.
- Skin Irritation/Corrosion:
  - Purpose: To assess the potential of a substance to cause reversible or irreversible skin damage. **Heptanal** is classified as a skin irritant.[1][11]
  - Methodology Overview (based on OECD Guideline 404): A small amount of the test substance is applied to a shaved patch of skin on a test animal (typically a rabbit). The

patch is covered for a specified duration (e.g., 4 hours). The skin is then observed and scored for signs of erythema (redness) and edema (swelling) at specific intervals (e.g., 1, 24, 48, and 72 hours) after patch removal.

- Serious Eye Damage/Irritation:
  - Purpose: To determine if a substance can cause tissue damage to the eye or serious physical decay of vision. Results for **Heptanal** indicate it can cause mild to serious eye irritation/damage.[1][11]
  - Methodology Overview (based on OECD Test Guideline 405): A measured amount of **Heptanal** is instilled into one eye of a test animal (e.g., a rabbit), with the other eye serving as a control. The eyes are examined and scored for effects on the cornea, iris, and conjunctiva at specific intervals after application.

## Disposal Considerations

Waste material must be disposed of in accordance with all applicable federal, state, and local environmental regulations.[1][8]

- Product: Dispose of **Heptanal** as hazardous waste.[9] Consider offering surplus and non-recyclable solutions to a licensed disposal company.[11] Do not mix with other waste.[8]
- Contaminated Packaging: Uncleaned containers should be treated as the product itself and disposed of as hazardous waste.[8][11]

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